

# "4-Isocyanato-4-(thiophen-2-yl)oxane" molecular structure and weight

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## Compound of Interest

Compound Name: 4-Isocyanato-4-(thiophen-2-yl)oxane

Cat. No.: B1614128

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## In-depth Technical Guide: 4-Isocyanato-4-(thiophen-2-yl)oxane

It is important to note that the compound "**4-Isocyanato-4-(thiophen-2-yl)oxane**" is not found in the searched chemical databases and literature. The IUPAC name "oxane" refers to a tetrahydropyran ring[1]. Therefore, this guide will focus on the plausible intended molecule, 4-isocyanato-4-(thiophen-2-yl)tetrahydropyran.

This technical guide provides a comprehensive overview of the molecular structure, properties, and potential synthetic approaches for 4-isocyanato-4-(thiophen-2-yl)tetrahydropyran. Due to the absence of specific literature for this exact compound, the information presented is based on the analysis of its constituent functional groups and related molecules.

## Molecular Structure and Weight

The proposed structure consists of a tetrahydropyran ring, which is a six-membered saturated heterocycle containing one oxygen atom. At the 4-position of this ring, both an isocyanate group ( $-N=C=O$ ) and a thiophen-2-yl group are attached to the same carbon atom.

Table 1: Molecular Properties of 4-Isocyanato-4-(thiophen-2-yl)tetrahydropyran

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>11</sub> NO <sub>2</sub> S
Molecular Weight	225.27 g/mol
Canonical SMILES	<chem>C1COCC(C1)(C2=CC=CS2)N=C=O</chem>
InChI Key	(Not available)

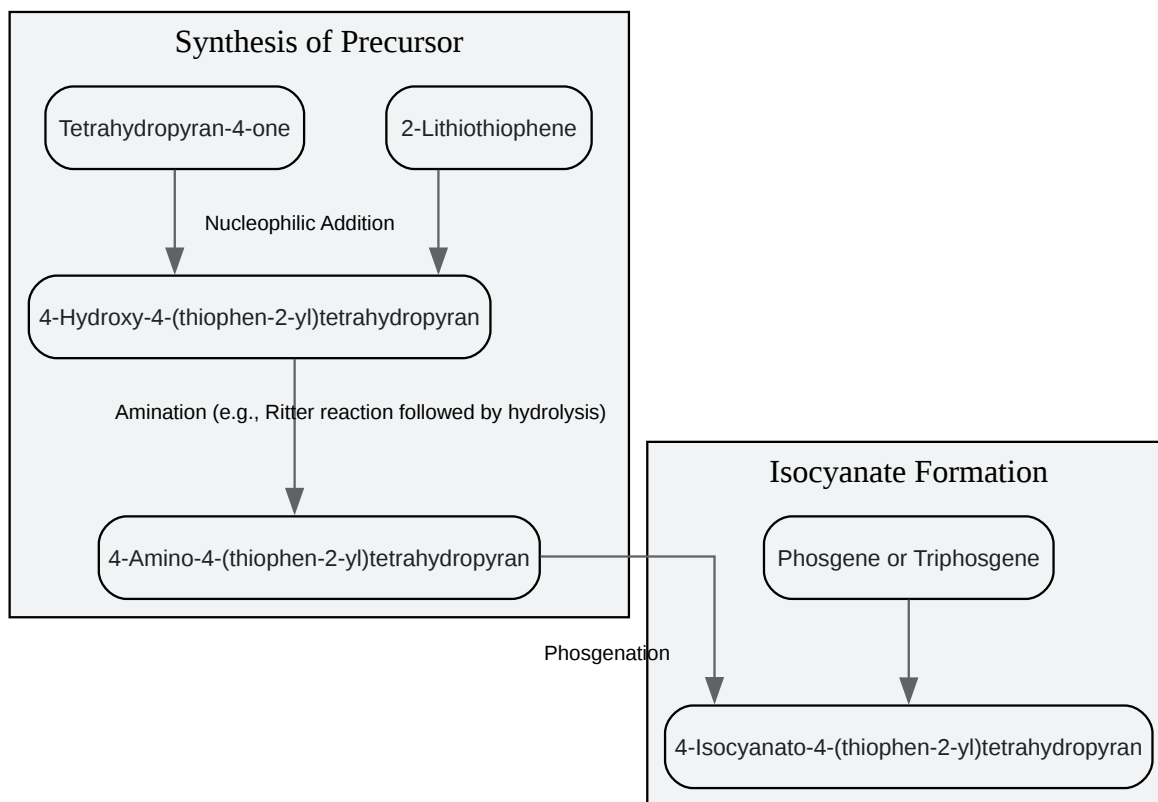
Note: The molecular weight and formula were calculated based on the presumed structure.

## Physicochemical Properties (Predicted)

The properties of isocyanates can vary significantly. For instance, 4-(Trifluoromethyl)phenyl isocyanate is a liquid at room temperature with a boiling point of 58-59 °C at 10 mm Hg<sup>[2]</sup>. Given the predicted molecular weight of the title compound, it is likely to be a liquid or a low-melting solid. Isocyanates are generally reactive towards nucleophiles, including water, and should be handled in a dry environment.

## Potential Synthetic Methodologies

While no specific synthesis for 4-isocyanato-4-(thiophen-2-yl)tetrahydropyran has been published, a plausible synthetic route can be envisioned based on established organic chemistry principles. The following workflow outlines a potential synthetic pathway.



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Caption: A potential synthetic workflow for 4-isocyanato-4-(thiophen-2-yl)tetrahydropyran.

#### Experimental Protocol (Hypothetical):

##### Step 1: Synthesis of 4-Hydroxy-4-(thiophen-2-yl)tetrahydropyran

- Dissolve thiophene in anhydrous diethyl ether under an inert atmosphere (e.g., argon or nitrogen).
- Cool the solution to -78 °C in a dry ice/acetone bath.
- Add n-butyllithium dropwise to the solution and stir for 1 hour to generate 2-lithiothiophene.

- Slowly add a solution of tetrahydropyran-4-one in anhydrous diethyl ether to the reaction mixture.
- Allow the reaction to warm to room temperature and stir overnight.
- Quench the reaction with a saturated aqueous solution of ammonium chloride.
- Extract the aqueous layer with diethyl ether, combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield 4-hydroxy-4-(thiophen-2-yl)tetrahydropyran.

#### Step 2: Synthesis of 4-Amino-4-(thiophen-2-yl)tetrahydropyran

- Dissolve the alcohol from Step 1 in a suitable solvent (e.g., acetonitrile).
- Add a nitrile (e.g., acetonitrile) and a strong acid (e.g., sulfuric acid) to perform a Ritter reaction, forming an N-alkyl amide.
- Heat the reaction mixture as required.
- After the reaction is complete, cool the mixture and neutralize it with a base.
- Hydrolyze the resulting amide under acidic or basic conditions to yield the corresponding amine.
- Purify the amine by standard procedures.

#### Step 3: Synthesis of 4-Isocyanato-4-(thiophen-2-yl)tetrahydropyran

- Dissolve the amine from Step 2 in a dry, inert solvent (e.g., toluene).
- Add a phosgenating agent, such as triphosgene, to the solution at a controlled temperature (typically 0 °C to room temperature).
- A non-nucleophilic base (e.g., triethylamine) may be required to scavenge the HCl produced.

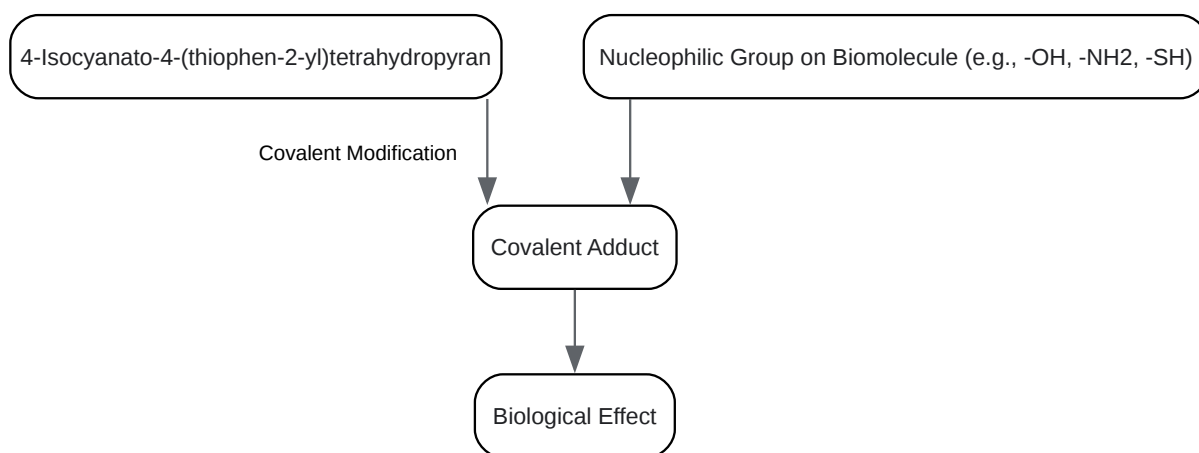
- Monitor the reaction by an appropriate method (e.g., TLC or GC-MS).
- Upon completion, filter the reaction mixture to remove any salts and concentrate the filtrate under reduced pressure to obtain the desired isocyanate.

Disclaimer: This is a hypothetical protocol and would require optimization and safety assessments before being performed.

## Potential Applications in Research and Drug Development

Isocyanates are versatile intermediates in organic synthesis, widely used in the preparation of ureas, carbamates, and other derivatives. The presence of the thiophene and tetrahydropyran moieties could impart interesting pharmacological properties. Thiophene rings are present in numerous pharmaceuticals, and the tetrahydropyran scaffold is a common feature in natural products with biological activity[3][4].

The isocyanate group can be used to covalently link this molecule to biological targets, making it a potential tool for chemical biology studies or as a building block for targeted therapeutics.



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Caption: Logical relationship of the isocyanate's reactivity with biomolecules.

## Safety and Handling

Isocyanates are known to be respiratory and skin sensitizers and should be handled with appropriate personal protective equipment in a well-ventilated fume hood. They are also moisture-sensitive and should be stored under an inert atmosphere. For example, 4-(Trifluoromethyl)phenyl isocyanate is listed as harmful if swallowed or in contact with skin, and fatal if inhaled[5]. Similar precautions should be taken with the title compound.

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## References

- 1. Tetrahydropyran - Wikipedia [en.wikipedia.org]
- 2. 4-(TRIFLUOROMETHYL)PHENYL ISOCYANATE | 1548-13-6 [chemicalbook.com]
- 3. Strategies for the construction of tetrahydropyran rings in the synthesis of natural products - Organic & Biomolecular Chemistry (RSC Publishing) [pubs.rsc.org]
- 4. Stereoselective Synthesis of Both Tetrahydropyran Rings of the Antitumor Macrolide, (-)-Lasonolide A - PMC [pmc.ncbi.nlm.nih.gov]
- 5. 4-(Trifluoromethyl)phenyl isocyanate - High purity | EN [georganics.sk]
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